

# spectroscopic analysis (NMR, IR, Mass) of 2-o-Tolylamino-thiazol-4-one

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## Compound of Interest

Compound Name: 2-o-Tolylamino-thiazol-4-one

Cat. No.: B1436545

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An In-depth Technical Guide to the Spectroscopic Analysis of **2-o-Tolylamino-thiazol-4-one**

## Foreword: A Multi-faceted Approach to Structural Elucidation

In the landscape of drug discovery and materials science, the unambiguous structural confirmation of novel chemical entities is the bedrock upon which all subsequent research is built. Heterocyclic compounds, particularly those containing the thiazolidinone scaffold, are of immense interest due to their diverse biological activities.[1][2] This guide focuses on a representative member of this class, **2-o-Tolylamino-thiazol-4-one** (Molecular Formula:  $C_{10}H_{10}N_2OS$ ), to illustrate a comprehensive analytical workflow.[3] As a Senior Application Scientist, my objective is not merely to present data, but to illuminate the logic behind the analytical choices, the interpretation of the spectral outputs, and the synergy between different spectroscopic techniques. This document is designed for researchers, scientists, and drug development professionals who require a robust framework for characterizing complex organic molecules.

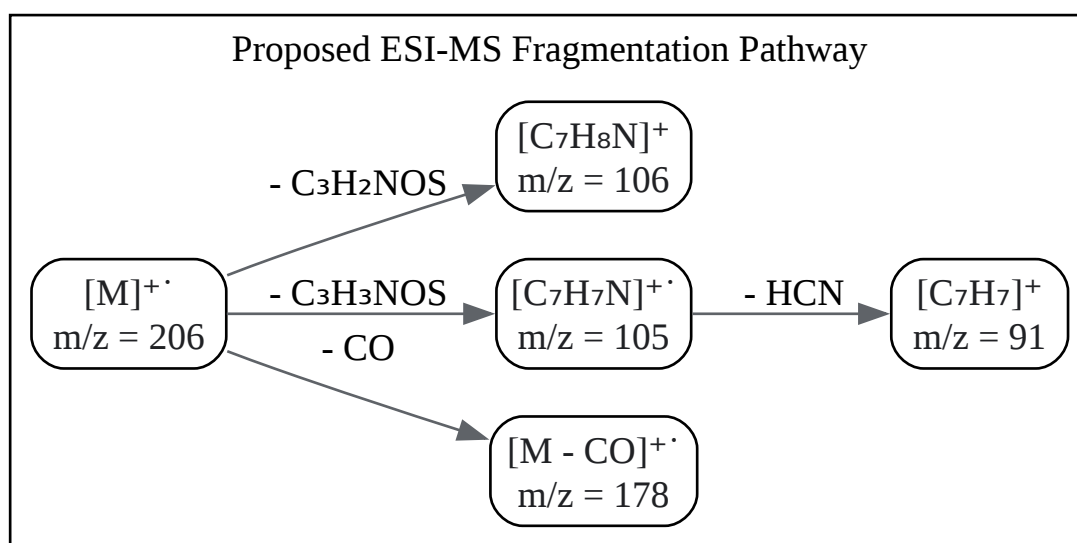
We will dissect the molecule's identity using the three pillars of modern spectroscopic analysis: Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Each technique provides a unique piece of the structural puzzle, and only through their integrated application can we achieve full confidence in the assigned structure.

## Molecular Structure and Analytical Workflow

The first step in any analysis is to understand the target structure. **2-o-Tolylamino-thiazol-4-one** consists of a central thiazolidin-4-one ring, substituted at the 2-position with an imino linker to an o-tolyl group.

Caption: Molecular structure of **2-o-tolylamino-thiazol-4-one**.

Our analytical approach is designed to systematically confirm each feature of this structure. The workflow integrates three core techniques, each providing complementary information.



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